

Technical Characterization Guide: 5,6-Dinitro-1H-indazole[1][2]

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Compound of Interest

Compound Name: 5,6-Dinitro-1H-indazole

CAS No.: 59601-91-1

Cat. No.: B015122

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Executive Summary & Compound Profile

5,6-Dinitro-1H-indazole is a heterocyclic building block characterized by an electron-deficient indazole core.[1][2] It is primarily utilized as a precursor for 5,6-diaminoindazole derivatives (used in oncology and neuroprotection research).[2][3] Its characterization is challenging due to low solubility in non-polar solvents and the potential for isomer contamination (e.g., 5,7-dinitro isomers) during nitration.[1][3]

Property	Data
IUPAC Name	5,6-Dinitro-1H-indazole
CAS Number	59601-91-1
Molecular Formula	C ₇ H ₄ N ₄ O ₄
Molecular Weight	208.13 g/mol
Appearance	Yellow to orange crystalline solid
Melting Point	234–235 °C (Lit.) [1] [2] [4]
Solubility	Soluble in DMSO, DMF; sparingly soluble in MeOH, DCM. [1] [3]

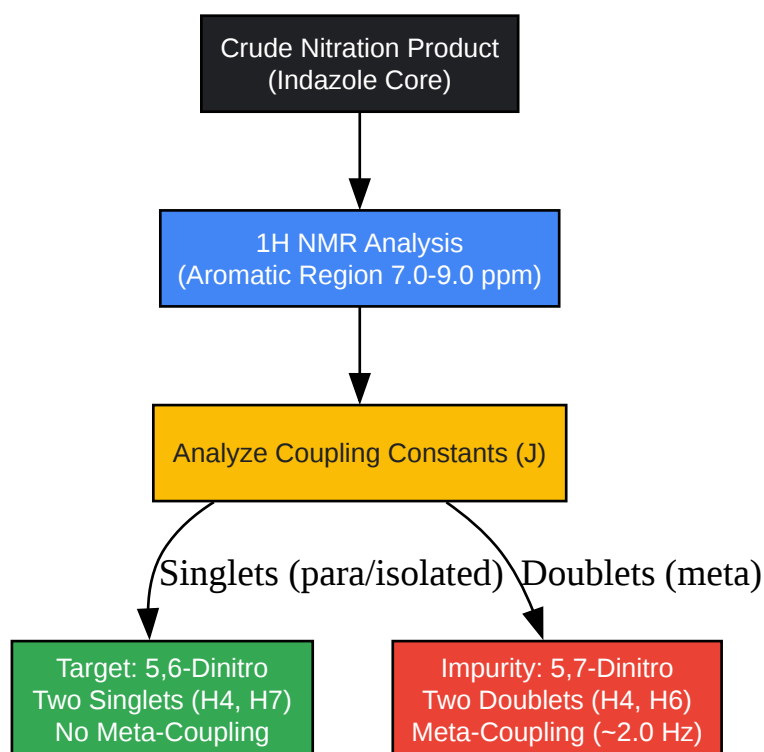
Synthesis Context & Impurity Profiling

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying regioisomeric impurities.[\[3\]](#)

- Primary Route: Nitration of 6-nitroindazole using fuming nitric acid/H₂SO₄.[\[2\]](#)
- Common Impurities:
 - 5,7-Dinitroindazole: A common byproduct if nitration lacks regiocontrol.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - 6-Nitroindazole: Unreacted starting material.[\[2\]](#)
 - Oxidation byproducts: Due to harsh nitration conditions.[\[2\]](#)[\[3\]](#)

Isomer Differentiation Logic (Graphviz)

The following decision tree illustrates how to distinguish the target 5,6-isomer from the 5,7-isomer using ¹H NMR coupling constants.



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Figure 1: NMR logic flow for distinguishing 5,6-dinitroindazole from its 5,7-regioisomer based on proton coupling patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol: Dissolve ~5-10 mg of sample in 0.6 mL DMSO-d₆. CDCl₃ is not recommended due to poor solubility and aggregation effects.[2][3]

¹H NMR Data (400 MHz, DMSO-d₆)

The 5,6-substitution pattern leaves protons at positions 3, 4, and 7.[1][3] Crucially, H-4 and H-7 are isolated from each other by the nitro groups, resulting in singlets rather than the doublets seen in other isomers.[1][3]

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
NH (1)	13.5 – 14.0	Broad Singlet	1H	Acidic indazole NH; exchangeable with D ₂ O.[1][2]
H-4	8.85 – 8.95	Singlet	1H	Most deshielded aromatic proton. [2] Ortho to 5-NO ₂ and peri to N-1/N-2 region. [1][2]
H-3	8.60 – 8.70	Singlet	1H	Pyrazole ring proton.[2] Deshielded by the adjacent electron-deficient ring.[2]
H-7	8.40 – 8.50	Singlet	1H	Ortho to 6-NO ₂ . [1][2] Upfield relative to H-4 but significantly downfield from unsubstituted indazole.[2]

Note: Chemical shifts may vary by ± 0.05 ppm depending on concentration and water content in DMSO.[3]

¹³C NMR Data (100 MHz, DMSO-d₆)

Expect 7 distinct carbon signals.[2][3][5] The nitro-substituted carbons (C-5, C-6) will appear weak and downfield, while C-3 is typically the most intense methine signal.[1][2]

- Key Signals: ~145-148 ppm (C-NO₂), ~135 ppm (C-3), ~115-125 ppm (C-4, C-7).[1][2]

Infrared Spectroscopy (FT-IR)

Protocol: Prepare a KBr pellet (1-2% sample) or use ATR (Diamond crystal).[2] Ensure the crystal is clean to avoid "ghost" peaks from previous runs.[3]

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Diagnostic Note
N-H Stretch	3250 – 3350	Medium, Broad	Characteristic of unfunctionalized indazole nitrogen.[1] [2]
C-H Stretch (Ar)	3050 – 3100	Weak	Aromatic C-H vibrations.[2]
NO ₂ Asymmetric	1530 – 1550	Strong	Primary diagnostic. High intensity due to two nitro groups.[2][3]
C=C / C=N	1610 – 1620	Medium	Indazole ring skeletal vibrations.[2][3]
NO ₂ Symmetric	1340 – 1360	Strong	Secondary diagnostic. Confirms nitro presence.[2][3]

Mass Spectrometry (MS)

Protocol: Direct infusion ESI (Electrospray Ionization) or LC-MS.[2]

- Solvent: Methanol/Water + 0.1% Formic Acid.[2][3]
- Mode: Positive (+ve) and Negative (-ve).

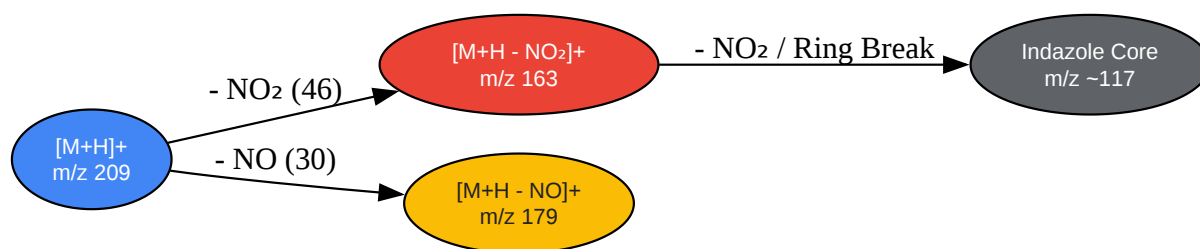
MS Data Profile[2][3][6][7][8]

- Molecular Ion (MW 208.13):
 - ESI(+): m/z 209.1 [M+H]⁺[2]

- ESI(-): m/z 207.1 $[M-H]^-$ (High sensitivity due to acidic NH and electron-withdrawing NO_2 groups).[2]

Fragmentation Pathway (ESI+)

The fragmentation is dominated by the sequential loss of nitro groups and the cleavage of the heterocyclic ring.



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Figure 2: Proposed ESI(+) fragmentation pathway for 5,6-dinitroindazole.

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